

Essential Safety and Disposal Procedures for Uric Acid-15N2

Author: BenchChem Technical Support Team. Date: December 2025



This document provides immediate safety and logistical guidance for the proper disposal of **Uric acid-15N2**, a stable isotopically labeled compound. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory practices.

Key Safety Information: **Uric acid-15N2** is a non-radioactive, stable isotope-labeled compound. Therefore, its disposal does not require special precautions associated with radioactive materials.[1][2] The primary consideration for disposal is the chemical nature of uric acid itself. Uric acid is a combustible solid.[3]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Uric acid-15N2**.



Property	Value	Reference
Molecular Formula	C ₅ H ₄ ¹⁵ N ₂ N ₂ O ₃	
Molecular Weight	170.10 g/mol	[4]
Isotopic Purity	98 atom % ¹⁵ N	
Melting Point	>300 °C	[5]
Storage Temperature	Room temperature, away from light and moisture	[6]
Appearance	Solid	

Step-by-Step Disposal Protocol

The disposal of **Uric acid-15N2** should be treated as standard chemical waste, adhering to local and institutional regulations.

- 1. Personal Protective Equipment (PPE):
- Wear standard laboratory PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- 2. Waste Segregation:
- Do not mix Uric acid-15N2 waste with general laboratory waste.[1]
- It should be collected in a designated and clearly labeled chemical waste container.
- 3. Container Labeling:
- The waste container must be labeled with the full chemical name: "Uric acid-15N2".
- Indicate that it is non-radioactive.
- 4. Waste Collection:








- For solid waste (e.g., contaminated gloves, weigh paper), place it directly into the designated solid chemical waste container.
- For solutions, collect them in a designated liquid chemical waste container compatible with the solvent used.
- 5. Final Disposal:
- The sealed and labeled waste container should be handed over to the institution's Environmental Health and Safety (EH&S) department for final disposal.
- Follow all internal institutional procedures for chemical waste pickup and disposal.

Experimental Workflow Visualization

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Uric acid-15N2**.





Click to download full resolution via product page

Caption: Disposal workflow for Uric acid-15N2.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. moravek.com [moravek.com]
- 2. How to Dispose the Waste from Isotope Labeling [bocsci.com]
- 3. carlroth.com:443 [carlroth.com:443]
- 4. Uric Acid-1,3-15N2 | CAS 62948-75-8 | LGC Standards [lgcstandards.com]
- 5. Uric acid-15N2 | CAS#:62948-75-8 | Chemsrc [chemsrc.com]
- 6. Uric acid (1,3-¹â; µNâ; µNâ; PHP, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for Uric Acid-15N2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052975#uric-acid-15n2-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com